

# 5-Hydroxy Flunixin-d3 physical properties

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## Compound of Interest

Compound Name: 5-Hydroxy Flunixin-d3

Cat. No.: B026596

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An In-depth Technical Guide on the Physical and Analytical Properties of **5-Hydroxy Flunixin-d3**

This guide provides a comprehensive overview of the core physical properties of **5-Hydroxy Flunixin-d3**, tailored for researchers, scientists, and drug development professionals. It includes a summary of quantitative data, detailed experimental protocols for its analysis, and diagrams illustrating its metabolic context and analytical workflow.

## Core Physical Properties

**5-Hydroxy Flunixin-d3** is the deuterated form of 5-Hydroxy Flunixin, which is the principal metabolite of the non-steroidal anti-inflammatory drug (NSAID) Flunixin.[1][2] The deuterium labeling makes it a suitable internal standard for quantitative analysis by mass spectrometry.[3]

## Quantitative Data Summary

The table below summarizes the key physical and chemical properties of **5-Hydroxy Flunixin-d3**.

Property	Value	Source(s)
Chemical Formula	C <sub>14</sub> H <sub>8</sub> D <sub>3</sub> F <sub>3</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	315.26 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Physical Appearance	Yellow to Orange Solid	<a href="#">[5]</a>
Melting Point	>270 °C (with decomposition)	<a href="#">[7]</a>
Solubility	Soluble in DMSO and Methanol	<a href="#">[7]</a> <a href="#">[8]</a>
Storage Temperature	-20°C	<a href="#">[7]</a>
CAS Number	1185088-54-3	<a href="#">[4]</a> <a href="#">[5]</a>

## Experimental Protocols

While specific protocols for the determination of the fundamental physical properties like melting point and solubility of **5-Hydroxy Flunixin-d3** are not detailed in publicly available literature, they are typically determined using standard pharmacopeial methods. However, detailed and validated analytical methods for the quantification of 5-Hydroxy Flunixin in biological matrices are well-documented. Below are representative protocols for its analysis.

### Analysis of 5-Hydroxy Flunixin in Milk by LC-MS/MS

This method is crucial for monitoring drug residues in the food supply.[\[2\]](#)[\[5\]](#)[\[9\]](#)

Sample Preparation:[\[5\]](#)[\[9\]](#)

- Homogenize 2 grams of milk sample in a 50 mL centrifuge tube.
- Add 10 mL of a 1:4 (v/v) mixture of water and acetonitrile.
- Shake the mixture for 5 minutes and then centrifuge at 4,700 x g for 10 minutes at 4°C.
- Transfer the supernatant to a second 50 mL centrifuge tube containing 500 mg of C18 sorbent and 10 mL of n-hexane saturated with acetonitrile.

- Shake for 10 minutes and centrifuge at 4,700 x g for 5 minutes at 4°C.
- The resulting supernatant is filtered and analyzed.

#### LC-MS/MS Instrumental Conditions:[5]

- LC System: Shimadzu LCMS-8060 system or equivalent.
- Column: Waters X select HSS C18 column (150 mm × 2.1 mm, 3.5 µm).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A time-programmed gradient is used to separate the analyte.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.
- Column Temperature: 40°C.
- Ionization Mode: Electrospray ionization (ESI) in positive mode.
- Monitoring: Multiple reaction monitoring (MRM) is used for quantification, with specific precursor-product ion transitions for 5-Hydroxy Flunixin.

## Analysis of 5-Hydroxy Flunixin in Bovine Plasma by HPLC-UV

This method is suitable for pharmacokinetic studies.[10]

#### Sample Preparation:[10]

- To a plasma sample, add acetonitrile for protein precipitation and extraction.
- Vortex the mixture and then centrifuge to pellet the precipitated proteins.

- The supernatant is collected, evaporated to dryness, and the residue is reconstituted in the mobile phase for injection.

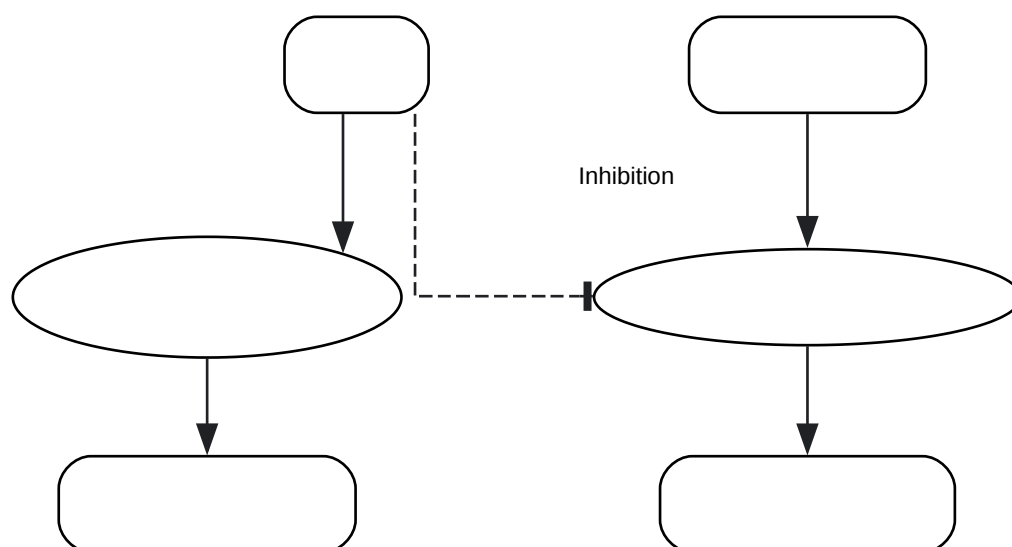
HPLC-UV Conditions:[10]

- Detection: UV detection at a specified wavelength.
- Quantification: The concentration is determined by comparing the peak area of the analyte to that of a standard curve.

## Visualizations

### Metabolic Pathway of Flunixin

Flunixin is metabolized in the liver to 5-Hydroxy Flunixin. This metabolite retains anti-inflammatory properties.[2] The parent drug, Flunixin, exerts its therapeutic effect by inhibiting cyclooxygenase (COX) enzymes, which are key in the synthesis of prostaglandins involved in inflammation and pain.

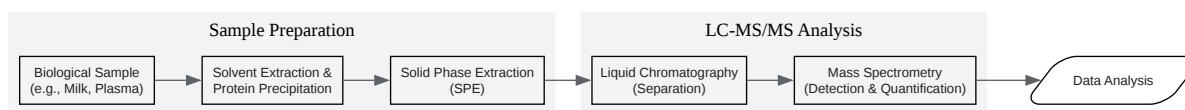


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Caption: Metabolic pathway of Flunixin to 5-Hydroxy Flunixin and its mechanism of action.

### Analytical Workflow for 5-Hydroxy Flunixin-d3

The following diagram illustrates a typical workflow for the analysis of **5-Hydroxy Flunixin-d3** in biological samples using LC-MS/MS.



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Caption: A generalized workflow for the analysis of **5-Hydroxy Flunixin-d3**.

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## References

- 1. avmajournals.avma.org [avmajournals.avma.org]
- 2. Determination of Flunixin and 5-Hydroxy Flunixin Residues in Livestock and Fishery Products Using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Flunixin-d3 - Biochemicals - CAT N°: 35056 [bertin-bioreagent.com]
- 4. Pharmacokinetics and Pharmacodynamic Effects of Flunixin after Intravenous, Intramuscular and Oral Administration to Dairy Goats - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Determination of Flunixin and 5-Hydroxy Flunixin Residues in Livestock and Fishery Products Using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Pharmacokinetics of flunixin and its effect on prostaglandin F2 alpha metabolite concentrations after oral and intravenous administration in heifers - PubMed [pubmed.ncbi.nlm.nih.gov]

- 8. tandfonline.com [tandfonline.com]
- 9. Determination of Flunixin and 5-Hydroxy Flunixin Residues in Livestock and Fishery Products Using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) -Food Science of Animal Resources | Korea Science [koreascience.kr]
- 10. researchgate.net [researchgate.net]
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